Molecular Structure of 5-Chloro-2-fluoro-6-nitroaniline

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Chloro-2-fluoro-6-nitroaniline*
Cat. No.:	*B1495252*

Get Quote

A Technical Guide for Drug Development & Synthesis

Executive Summary

5-Chloro-2-fluoro-6-nitroaniline (CAS: 2056916-62-0; also referenced as 3-Chloro-6-fluoro-2-nitroaniline) is a highly functionalized polysubstituted aniline derivative. It serves as a critical "dense scaffold" in medicinal chemistry, particularly in the development of Metallo-

-lactamase inhibitors and Rhodopsin correctors. Its value lies in the unique orthogonal reactivity of its four functional groups (amine, fluoride, chloride, nitro), allowing for precise, sequential modification in diversity-oriented synthesis (DOS).

© 2026 BenchChem. All rights reserved.

Property	Data
IUPAC Name	3-Chloro-6-fluoro-2-nitroaniline
Common Name	5-Chloro-2-fluoro-6-nitroaniline
CAS Number	2056916-62-0
Molecular Formula	C H ClFN O
Molecular Weight	190.56 g/mol
Appearance	Yellow crystalline solid
Solubility	Soluble in DMSO, DMF, Acetonitrile; sparingly soluble in water

Molecular Architecture & Electronic Properties

Structural Analysis

The molecule features a benzene core with a "push-pull" electronic system. The amine (NH

) at position 1 acts as a strong electron donor (+R effect), while the nitro group (NO

) at position 2 (IUPAC numbering) acts as a strong electron acceptor (-R, -I effect).

- Steric Crowding: The amine group is sterically crowded, flanked by a nitro group on one side and a fluorine atom on the other. This "ortho-ortho" substitution pattern forces the nitro group to rotate slightly out of planarity to minimize repulsion with the amine protons, potentially modulating its conjugation with the ring.
- Electronic Environment:
  - C-F Bond: High electronegativity of fluorine at C6 creates a strong dipole, activating the para-position (C3-Cl) for potential nucleophilic attacks, although the Cl itself is a poor

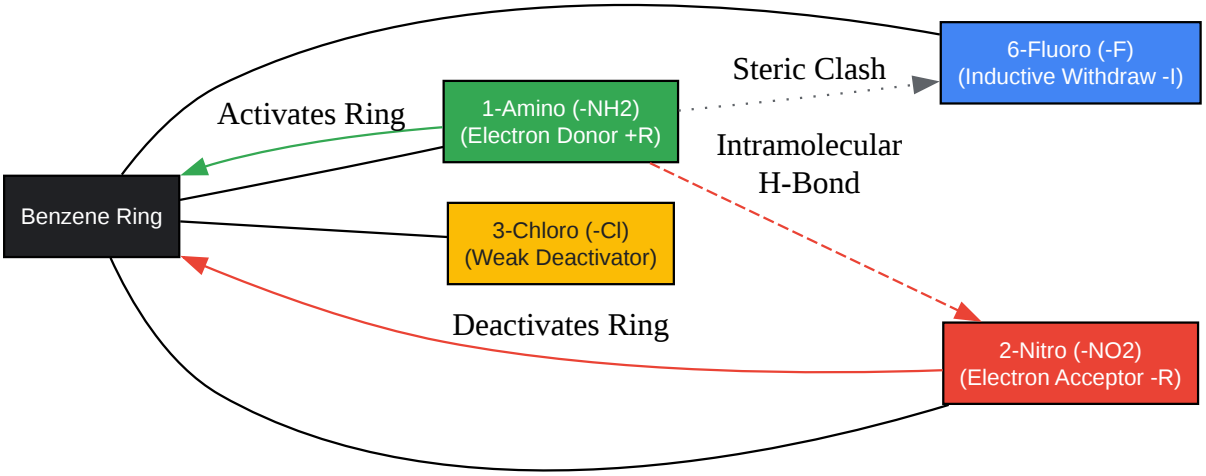
© 2026 BenchChem. All rights reserved.

leaving group compared to F.

- Intramolecular H-Bonding: A weak intramolecular hydrogen bond exists between the amine proton and the nitro oxygen, stabilizing the structure and reducing the basicity of the amine.

Visualization (DOT Diagram)

The following diagram illustrates the electronic relationships and directing effects within the molecule.



Click to download full resolution via product page

Caption: Electronic and steric interactions in 3-chloro-6-fluoro-2-nitroaniline. Note the stabilizing H-bond between NH2 and NO2.

Synthetic Pathways & Process Chemistry[2][3]

Synthesis of this specific isomer requires controlling regioselectivity, as standard nitration of 3-chloro-6-fluoroaniline typically favors the para position (4-nitro) over the desired ortho position (2-nitro).

Protocol A: Electrophilic Fluorination (Precision Route)

© 2026 BenchChem. All rights reserved.

This method, adapted from patent literature (US10227331B2), uses a late-stage fluorination strategy to ensure correct regiochemistry.

- Precursor: 3-Chloro-2-nitroaniline[1]
- Reagent: Selectfluor (1-Chloromethyl-4-fluoro-1,4-diazoniabicyclo[2.2.2]octane bis(tetrafluoroborate)) or Accufluor.
- Mechanism: Electrophilic Aromatic Substitution (SEAr). The amino group directs the incoming fluorine to the para position (relative to NH

  ), which corresponds to position 6 (IUPAC).

Step-by-Step Methodology:

- Charge: Dissolve 3-chloro-2-nitroaniline (1.0 eq) in Acetonitrile (MeCN).
- Addition: Add Selectfluor/Accufluor (2.0 eq) at room temperature.
- Reaction: Heat the mixture to 85°C under an inert nitrogen atmosphere.
- Monitoring: Monitor via HPLC for consumption of starting material (approx. 12-16 hours).
- Workup: Cool to room temperature. Remove solvent under reduced pressure.
- Purification: Redissolve residue in Ethyl Acetate, wash with water and brine. Dry over Na

  SO

  . Purify via silica gel column chromatography (Hexane/EtOAc gradient).

Protocol B: Nitration (Classic Route - Low Selectivity)

Direct nitration of 5-chloro-2-fluoroaniline is possible but problematic.

- Challenge: The amine directs strongly para.[2] The ortho position (target) is sterically crowded.

© 2026 BenchChem. All rights reserved.

- Outcome: Produces a mixture of 4-nitro (major) and 6-nitro (minor) isomers, requiring difficult separation.
- Optimization: Protecting the amine as an acetamide (acetanilide) increases steric bulk, further disfavoring the desired ortho product. Therefore, this route is generally not recommended for high-purity applications unless followed by rigorous fractional crystallization.

Spectroscopic Characterization

Researchers should validate the structure using NMR to distinguish it from the 4-nitro isomer.

Nuclear Magnetic Resonance (NMR) Prediction

- Protons: The molecule has only two aromatic protons, H-4 and H-5.
- Coupling:
  - H-4: Doublet of doublets (dd). Couplings:

    (ortho, ~9 Hz) and

    (para, small/negligible) or

    (long range).
  - H-5: Doublet of doublets (dd). Couplings:

    (ortho, ~9 Hz) and

    (ortho, ~9-11 Hz).
- Diagnostic Signal: Look for the H-5 signal, which will appear as a distinct triplet-like dd or t due to overlapping coupling constants with the adjacent Fluorine and Proton.

© 2026 BenchChem. All rights reserved.

Nucleus	Shift (ppm)	Multiplicity	Assignment
H	6.80 - 7.00	dd (Hz)	H-5 (Ortho to F)
H	7.30 - 7.50	dd (Hz)	H-4 (Ortho to Cl)
H	6.00 - 6.50	Broad Singlet	NH (Exchangeable)
F	-110 to -130	Multiplet	Ar-F

Pharmaceutical Applications

This molecule is a "privileged scaffold" for generating bicyclic heterocycles.

Metallo- -Lactamase Inhibitors

The 1,2-diamine functionality (accessible via reduction of the nitro group) allows for cyclization into Benzimidazoles.

- Workflow: Reduction of NO

  Condensation with aldehydes

  Cyclization.

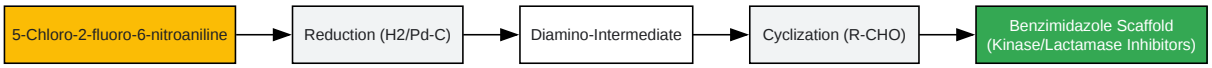
- Target: These compounds inhibit bacterial enzymes that destroy penicillin, restoring antibiotic efficacy against resistant strains (e.g., Pseudomonas aeruginosa).

Rhodopsin Correctors

Patent WO2025101780A1 cites this intermediate in the synthesis of small molecules that stabilize mutant Rhodopsin proteins.

© 2026 BenchChem. All rights reserved.

- Mechanism: The halogenated aniline core binds to a hydrophobic pocket in the misfolded protein, acting as a "pharmacological chaperone" to restore proper folding and trafficking to the cell membrane, potentially treating Retinitis Pigmentosa.



Click to download full resolution via product page

Caption: Synthetic utility of the scaffold in generating benzimidazole drugs.

Safety & Handling (GHS Standards)

Signal Word: DANGER

- Hazard Statements:
  - H301: Toxic if swallowed.
  - H311: Toxic in contact with skin.
  - H331: Toxic if inhaled.
  - H373: May cause damage to organs (blood/liver) through prolonged or repeated exposure.
- Precautionary Measures:
  - Handle only in a chemical fume hood.
  - Wear nitrile gloves (double-gloving recommended due to nitroaniline permeability).
  - Avoid heating open containers; nitroanilines can decompose exothermically.

References

- BLD Pharm. (2024). Product Analysis: 3-Chloro-6-fluoro-2-nitroaniline (CAS 2056916-62-0). [3][4][5] Retrieved from

© 2026 BenchChem. All rights reserved.

- Google Patents. (2019). US10227331B2 - Metallo-beta-lactamase inhibitors.[6] Retrieved from
- Google Patents. (2025).[6] WO2025101780A1 - Pharmacological correctors of rhodopsin and uses thereof. Retrieved from
- GuideChem. (2024). Chemical Properties of Halogenated Nitroanilines. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. CN1182104C - The chemical synthesis method of 5-chloro-2-nitroaniline - Google Patents [patents.google.com]
- 2. youtube.com [youtube.com]
- 3. 1059081-23-0|3-Chloro-4-fluoro-2-nitroaniline|BLDpharm [bldpharm.com]
- 4. 144729-44-2|4-Chloro-3-nitrobenzene-1,2-diamine|BLD Pharm [bldpharm.com]
- 5. 4815-64-9|1-Chloro-3-fluoro-5-nitrobenzene|BLD Pharm [bldpharm.com]
- 6. US10227331B2 - Metallo-Î²-lactamase inhibitors - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Molecular Structure of 5-Chloro-2-fluoro-6-nitroaniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1495252/docs#molecular-structure-of-5-chloro-2-fluoro-6-nitroaniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.